

2-Bromo-5-methoxybenzoic acid safety and handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-5-methoxybenzoic acid

Cat. No.: B042474

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An In-depth Technical Guide to the Safety and Handling of 2-Bromo-5-methoxybenzoic Acid

This document provides a comprehensive overview of the safety protocols, handling procedures, and emergency measures for **2-Bromo-5-methoxybenzoic acid** (CAS No: 22921-68-2). It is intended for researchers, scientists, and professionals in drug development who may work with this compound. The information is compiled from safety data sheets (SDS) and chemical databases to ensure a high standard of safety and operational awareness.

Hazard Identification and Classification

2-Bromo-5-methoxybenzoic acid is classified as a hazardous chemical.^[1] The primary hazards are associated with irritation to the skin, eyes, and respiratory system.^{[1][2][3]} In some classifications, it is also listed as harmful if swallowed and may cause organ damage through prolonged exposure.^{[4][5]}

GHS Classification:

- Signal Word: Warning^{[1][2][6][7]}

Hazard Statements:

- H315: Causes skin irritation.^{[1][2][3][4][7]}
- H319: Causes serious eye irritation.^{[1][2][3][4][7]}

- H335: May cause respiratory irritation.[1][2][3][4][7]
- H302: Harmful if swallowed.[4]
- H318: Causes serious eye damage.[4]
- H372: Causes damage to organs through prolonged or repeated exposure.[4][5]

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **2-Bromo-5-methoxybenzoic acid**.

Property	Value	Reference(s)
CAS Number	22921-68-2	[1][4][5]
Molecular Formula	C ₈ H ₇ BrO ₃	[3][4][5]
Molecular Weight	231.04 g/mol	[3][5]
Physical State	Solid	[2]
Melting Point	161 °C	[5]
Flash Point	158.1 °C	[5]
Purity	>95%	[1][2][3]

Experimental Protocols

The toxicological and hazard data presented in this guide are based on standardized assessments as required by regulatory bodies like OSHA and under GHS guidelines. The source safety data sheets (SDS) affirm that this chemical is considered hazardous by the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[1] However, the specific, detailed experimental protocols for the toxicological studies (e.g., acute toxicity, skin corrosion/irritation assays) are not provided in the publicly available safety documentation. The toxicological properties have not been fully investigated.[1]

Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize risk.

Handling Procedures

- **Engineering Controls:** Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.^{[1][6][8]} Ensure that eyewash stations and safety showers are in close proximity to the workstation.^[1]
- **Personal Hygiene:** Wash hands and any exposed skin thoroughly after handling.^{[1][2][6]} Do not eat, drink, or smoke in areas where the chemical is handled or stored.^[8]
- **Procedural Precautions:** Avoid breathing dust, fumes, or vapors.^{[1][6][7]} Prevent the formation and accumulation of dust.^{[1][2]} Avoid contact with skin, eyes, and clothing.^{[1][2]}

Storage Conditions

- **Container:** Keep containers tightly closed in a dry, cool, and well-ventilated place.^{[1][2][7]}
- **Environment:** Store locked up.^{[1][6][9]}
- **Incompatibilities:** Store away from strong oxidizing agents.^{[1][2]}

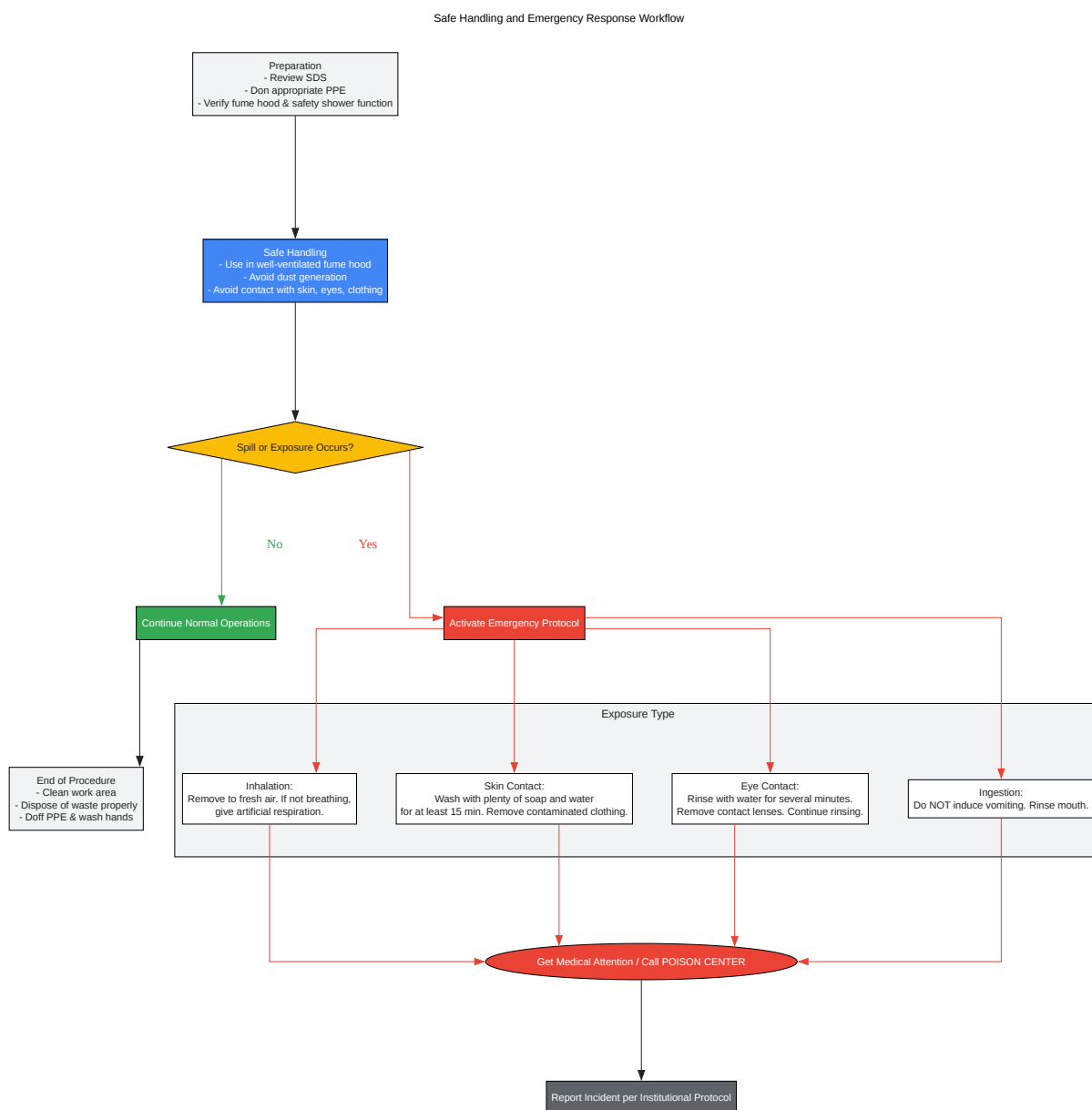
Personal Protective Equipment (PPE)

A comprehensive risk assessment should precede handling, and the following PPE is mandatory.

Protection Type	Specification	Rationale	Reference(s)
Eye/Face Protection	Tightly fitting safety goggles or chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.	Protects against splashes and dust particles.	[1] [2] [3] [8]
Skin Protection	Chemical-impermeable gloves (e.g., nitrile rubber) and a lab coat or protective clothing.	Prevents skin contact and absorption.	[1] [2] [3] [7]
Respiratory Protection	Not required under normal conditions with adequate ventilation. For large-scale use, in emergencies, or if dust is generated, use a NIOSH/MSHA or European Standard EN 136 approved respirator.	Minimizes the inhalation of dust or vapors.	[2] [3] [8]

Emergency and First Aid Measures

The following diagram outlines the logical workflow for handling the compound and responding to an exposure or spill.



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Caption: Workflow for safe handling and emergency response.

First Aid Protocols:

- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing.[1] If the person is not breathing, provide artificial respiration.[2][3] Seek medical attention.[1][2][3]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[1][2] Remove any contaminated clothing and wash it before reuse.[1][6] If skin irritation occurs, get medical advice/attention.[1][6]
- Eye Contact: Rinse cautiously and immediately with plenty of water for at least 15 minutes, also under the eyelids.[1][2] If present, remove contact lenses if it is easy to do so and continue rinsing.[1][6] If eye irritation persists, seek medical attention.[1][6]
- Ingestion: Do NOT induce vomiting.[1][2][3] Get medical attention.[1][2][3]

Accidental Release and Disposal Spill Response

In case of a spill, prevent further leakage if it is safe to do so.[6] Avoid dust formation.[1] Sweep or vacuum up the material and place it into a suitable, labeled container for disposal.[1][6] Ensure the area is well-ventilated.

Disposal Considerations

Waste from this chemical is classified as hazardous.[2] All disposal practices must be in accordance with federal, state, and local regulations.[6] Dispose of the contents and the container at an approved waste disposal plant.[1][2][6] Do not allow the product to enter drains, other waterways, or soil.[6] Contaminated packaging should be disposed of as unused product.[6]

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- To cite this document: BenchChem. [2-Bromo-5-methoxybenzoic acid safety and handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042474#2-bromo-5-methoxybenzoic-acid-safety-and-handling]

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